

Technical Profile: 2-Chloro-6-fluoro-3-methoxybenzoic Acid

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Compound of Interest

Compound Name: *2-Chloro-6-fluoro-3-methoxybenzoic acid*

CAS No.: *886499-40-7*

Cat. No.: *B1587108*

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Core Identity & Physicochemical Specifications

Executive Technical Summary

2-Chloro-6-fluoro-3-methoxybenzoic acid (CAS: 886499-40-7) is a tetra-substituted benzene derivative characterized by a dense steric environment around the carboxylic acid moiety. The presence of two ortho-substituents (2-Chloro and 6-Fluoro) creates a "molecular clamp" effect, forcing the carboxyl group out of planarity with the aromatic ring. This structural rigidity makes it a valuable scaffold for designing conformationally restricted enzyme inhibitors and highly selective herbicides (e.g., Dicamba analogs).

Its molecular weight is 204.58 g/mol, a critical parameter for stoichiometric calculations in synthesis and mass spectrometry confirmation.

Chemical Identity & Properties

The following data aggregates experimentally verified and computationally predicted properties for high-precision laboratory workflows.

Property	Specification	Technical Note
Chemical Name	2-Chloro-6-fluoro-3-methoxybenzoic acid	IUPAC Nomenclature
CAS Registry Number	886499-40-7	Unique Identifier
Molecular Formula	C ₈ H ₆ ClFO ₃	
Molecular Weight	204.58 g/mol	Monoisotopic Mass: ~203.999
SMILES	<chem>COC1=C(Cl)C(C(O)=O)=C(F)C=C1</chem>	Encodes 1,2,3,6-substitution pattern
InChI Key	UXTMPKFDTDKMFOF-UHFFFAOYSA-N	Standard Hash
Appearance	White to Off-White Solid	Crystalline powder
Purity Grade	≥98% (HPLC)	Standard commercial grade
Predicted pKa	~2.5 – 3.0	Acidic due to ortho-F/Cl electron withdrawal
Predicted LogP	~2.1 – 2.4	Moderate lipophilicity

Synthesis Strategy: The "Crowded Ring" Challenge

Synthesizing **2-Chloro-6-fluoro-3-methoxybenzoic acid** requires navigating significant steric hindrance. Standard electrophilic aromatic substitution is ineffective due to the deactivating nature of the halogens and the specific regiochemistry required.

The most chemically robust route utilizes Directed Ortho Metalation (DoM), leveraging the acidity of the proton located between the chloro and fluoro substituents.

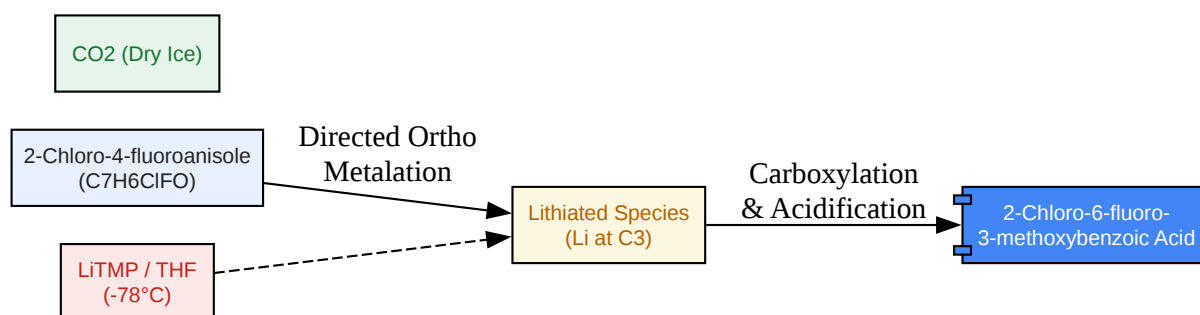
Retrosynthetic Analysis

- Target: C1-COOH, C2-Cl, C3-OMe, C6-F.
- Precursor: 2-Chloro-4-fluoroanisole (1-OMe, 2-Cl, 4-F).

- Mechanism: The C3 proton (in the anisole numbering) is flanked by a Chlorine (C2) and a Fluorine (C4). This "1,2,3-tri-substituted" environment makes the C3 proton highly acidic relative to other aromatic protons, allowing for selective deprotonation using a hindered base like LiTMP (Lithium 2,2,6,6-tetramethylpiperidide), followed by carboxylation.

Experimental Workflow (Protocol Design)

- Step 1: Reagent Preparation. Generate LiTMP in situ by reacting 2,2,6,6-tetramethylpiperidine with n-Butyllithium (n-BuLi) at -78°C in anhydrous THF.
- Step 2: Metalation. Add 2-Chloro-4-fluoroanisole dropwise. The bulky base selectively removes the proton between Cl and F (Position 3 relative to OMe is actually Position 3 relative to the ring, flanked by Cl and F).
- Step 3: Quenching. Bubble dry CO₂ gas or add solid dry ice to the lithiated intermediate.
- Step 4: Workup. Acidify with HCl to protonate the lithium carboxylate salt, precipitating the free acid.



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Figure 1: Proposed synthetic pathway via Directed Ortho Metalation (DoM), exploiting the acidity of the proton flanked by halogens.[1][2][3][4][5]

Analytical Architecture

Validating the identity of this molecule requires a multi-modal approach due to potential isomerism (e.g., distinguishing from 2-chloro-4-fluoro-5-methoxy isomers).

A. High-Performance Liquid Chromatography (HPLC)

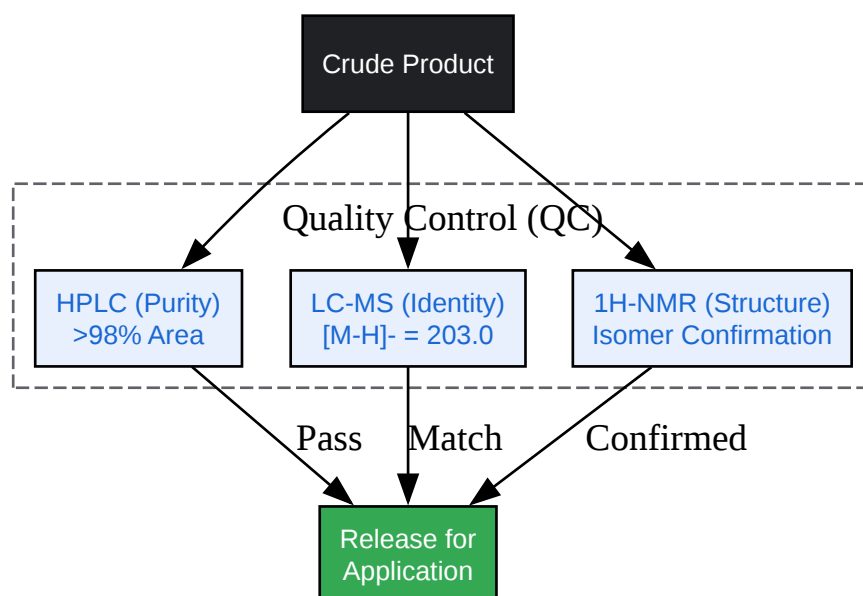
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 μm).
- Mobile Phase: Gradient of Water (0.1% Formic Acid) and Acetonitrile.
 - Rationale: Acidic modifier ensures the carboxylic acid remains protonated (neutral), improving peak shape and retention.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (carboxyl/halogens).

B. Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
- Target Ion: $[\text{M-H}]^- = 202.99 \text{ m/z}$.
- Isotope Pattern: Look for the characteristic Chlorine signature ($^{35}\text{Cl}/^{37}\text{Cl}$ ratio of $\sim 3:1$). You should see a secondary peak at 204.99 m/z with approx. 33% intensity of the base peak.

C. Nuclear Magnetic Resonance (NMR)

- ^1H NMR (DMSO-d_6):
 - $\delta \sim 3.8\text{-}3.9 \text{ ppm}$ (s, 3H): Methoxy group ($-\text{OCH}_3$).
 - $\delta \sim 7.0\text{-}7.5 \text{ ppm}$ (m, 2H): Aromatic protons. The coupling constants () will reveal the relationship (ortho vs. meta) between the remaining protons, confirming the substitution pattern.
 - $\delta \sim 13.0\text{-}14.0 \text{ ppm}$ (br s, 1H): Carboxylic acid proton (often broad or invisible depending on water content).



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Figure 2: Analytical validation workflow ensuring structural integrity and purity before application.

Applications in Drug & Agrochemical Development

The 2-Chloro-6-fluoro-3-methoxy motif is not merely a random scaffold; it is a bioisostere designed for specific interactions:

- **Metabolic Stability:** The fluorine atom at the 6-position blocks metabolic oxidation at a typically vulnerable site, extending the half-life of the active pharmaceutical ingredient (API).
- **Conformational Lock:** The 2,6-disubstitution forces the carboxylic acid (or derived amide) to twist perpendicular to the phenyl ring. This "twist" is often required to fit into specific hydrophobic pockets in kinase enzymes or auxin receptors (herbicides).
- **Electronic Tuning:** The methoxy group (electron-donating) counterbalances the electron-withdrawing halogens, fine-tuning the pKa and solubility of the molecule.

References

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